

Health and Safety of 2-(Perfluorodecyl)ethyl Acrylate: A Technical Guide

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Compound of Interest

Compound Name: 2-(Perfluorodecyl)ethyl acrylate

Cat. No.: B106138

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

2-(Perfluorodecyl)ethyl acrylate (CAS No. 17741-60-5) is a fluorinated acrylate monomer. Its structure, featuring a long perfluorinated alkyl chain, imparts unique properties such as hydrophobicity and oleophobicity, making it a subject of interest in materials science for creating repellent surfaces and specialty polymers. As with any chemical substance, a thorough understanding of its health and safety profile is paramount for safe handling and use in a laboratory or industrial setting.

This guide provides a comprehensive overview of the available health and safety information for **2-(Perfluorodecyl)ethyl acrylate**, including its hazard classification, handling procedures, and first aid measures. Due to a lack of publicly available, in-depth toxicological studies on this specific compound, this guide also outlines the standard experimental protocols, based on OECD guidelines, that would be used to determine its toxicological profile. Information on related perfluorinated compounds and acrylates is included to provide a broader context for its potential hazards.

Hazard Identification and Classification

Based on available Safety Data Sheets (SDS), **2-(Perfluorodecyl)ethyl acrylate** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows. It is important to note that some suppliers indicate that the substance does not meet GHS hazard criteria, highlighting the need for careful evaluation of the specific product's SDS.

GHS Classification:

- Skin Irritation: Category 2 (Causes skin irritation)[1][2]
- Eye Irritation: Category 2 (Causes serious eye irritation)[1][2]
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory system (May cause respiratory irritation)[1][2]
- Hazardous to the Aquatic Environment, Chronic Hazard: Category 2 (Toxic to aquatic life with long lasting effects)[1][2]

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- H411: Toxic to aquatic life with long lasting effects.[1][2]

Toxicological Data Summary

A comprehensive review of publicly available literature and safety data sheets indicates a significant lack of specific quantitative toxicological data for **2-(Perfluorodecyl)ethyl acrylate**. The tables below summarize the available information, which is largely qualitative. For endpoints where no specific data is available, this is noted.

Table 1: Acute Toxicity Data

Exposure Route	Endpoint	Species	Value	Classification	Reference
Oral	LD50	Not specified	No data available	Not classified	[1]
Dermal	LD50	Not specified	No data available	Not classified	[1]
Inhalation	LC50	Not specified	No data available	Not classified	[1]

Table 2: Irritation and Sensitization Data

Endpoint	Species	Result	Classification	Reference
Skin Irritation	Not specified	Causes skin irritation	Category 2	[1] [2]
Eye Irritation	Not specified	Causes serious eye irritation	Category 2	[1] [2]
Respiratory Sensitization	Not specified	No data available	Not classified	[1]
Skin Sensitization	Not specified	No data available	Not classified	[1]

Table 3: Other Toxicological Endpoints

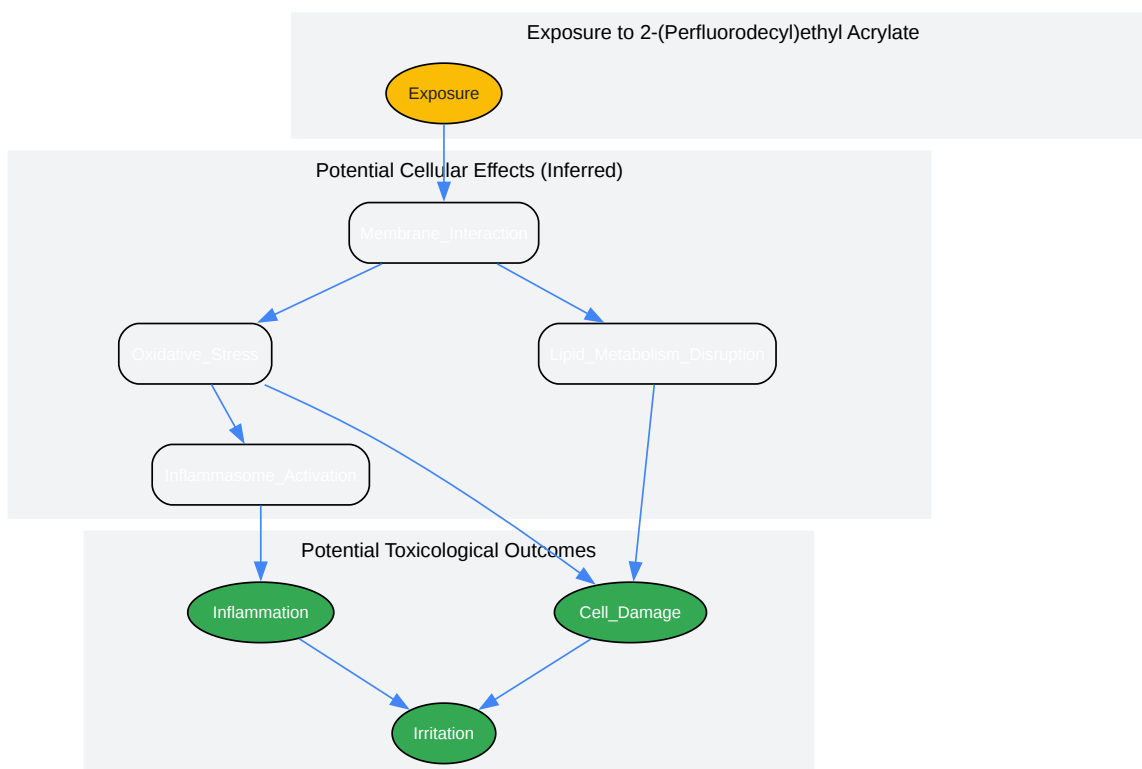
Endpoint	Result	Reference
Germ Cell Mutagenicity	No data available	[1]
Carcinogenicity	No data available	[1]
Reproductive Toxicity	No data available	[1]
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[1]
Aspiration Hazard	No data available	[1]

Potential Signaling Pathways and Cellular Effects (Inferred from Related Compounds)

While no specific studies on the signaling pathways affected by **2-(Perfluorodecyl)ethyl acrylate** were identified, research on other per- and polyfluoroalkyl substances (PFAS) and acrylates can provide insights into potential mechanisms of toxicity.

- **Oxidative Stress:** Chronic exposure to some PFAS has been shown to elicit oxidative stress responses in cells. This may be a central mechanism that leads to other downstream effects.
- **Lipid Metabolism:** Some studies indicate that PFAS exposure can lead to the reprogramming of cellular lipidomes, affecting lipid homeostasis.
- **Inflammasome Activation:** Certain PFAS have been observed to activate inflammasomes in lung cells, leading to the secretion of inflammatory markers.
- **Cell Membrane Interaction:** The fluorinated chain of PFAS can interact with and alter the properties of cell membranes.

It is crucial to emphasize that these are potential pathways based on related compounds and require experimental verification for **2-(Perfluorodecyl)ethyl acrylate**.



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Caption: Inferred signaling pathways based on related PFAS compounds.

Experimental Protocols for Hazard Assessment

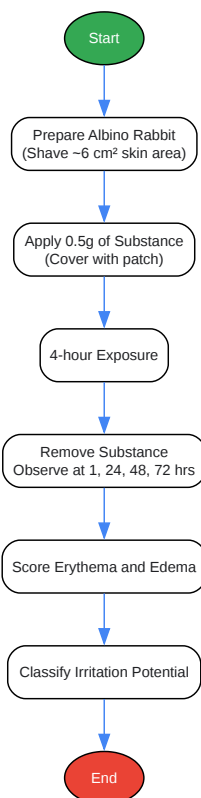
In the absence of specific toxicological studies for **2-(Perfluorodecyl)ethyl acrylate**, this section details the standard methodologies that would be employed to assess its potential hazards, based on the internationally recognized OECD Guidelines for the Testing of Chemicals.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species.[3][4]
- **Test Substance Application:** A single dose of 0.5 g of the solid substance (moistened with a small amount of a suitable solvent if necessary) is applied to a small area of shaved skin (approximately 6 cm²).[3] The site is then covered with a gauze patch and a semi-occlusive dressing.
- **Exposure Duration:** The exposure period is typically 4 hours.[3]
- **Observation:** After the exposure period, the residual test substance is removed. The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.[5] Observations may continue for up to 14 days to assess the reversibility of any effects.[3]
- **Scoring:** Skin reactions are scored based on a standardized grading system. The scores are used to classify the substance's irritation potential.



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Caption: Workflow for Acute Dermal Irritation/Corrosion Test (OECD 404).

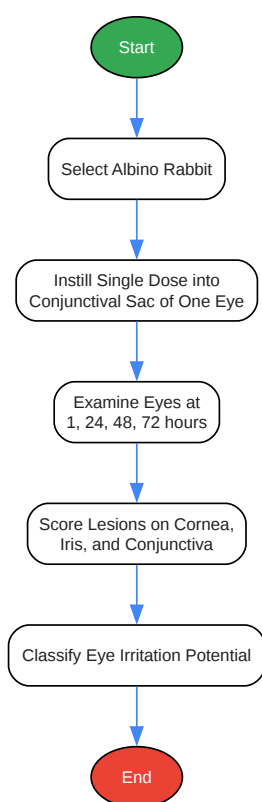
Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To assess the potential of a substance to cause eye irritation or corrosion.

Methodology:

- Animal Model: The albino rabbit is the recommended species.[1]
- Test Substance Application: A single dose of the test substance (e.g., 0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye of the animal.[6] The other eye remains untreated and serves as a control.[1]

- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[1][7] Topical anesthetics and systemic analgesics are recommended to minimize pain and distress.[1][8]
- Scoring: Ocular lesions are scored using a standardized system. The scores, along with the nature and reversibility of the lesions, are used to classify the substance's eye irritation potential.



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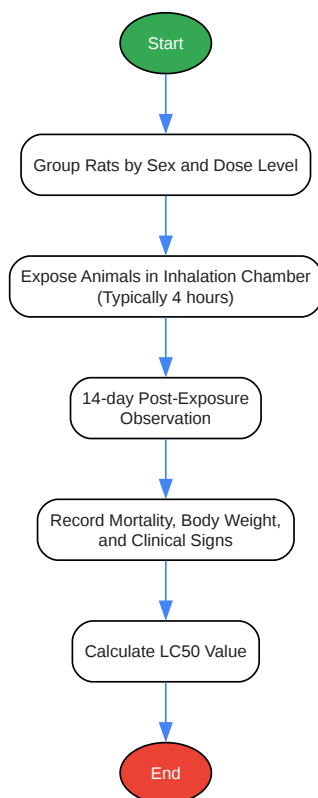
Caption: Workflow for Acute Eye Irritation/Corrosion Test (OECD 405).

Acute Inhalation Toxicity (Based on OECD Guideline 403)

Objective: To determine the health hazards arising from short-term exposure to a substance via inhalation.[9][10]

Methodology:

- Animal Model: The rat is the preferred species.
- Exposure: Animals are exposed to the test substance as a vapor, aerosol, or dust in an inhalation chamber for a defined period, typically 4 hours.[10][11] Either a traditional LC50 protocol (testing at least three concentrations) or a Concentration x Time (C x t) protocol is used.[10]
- Observation: Animals are observed for signs of toxicity during and after exposure for at least 14 days.[10] Body weight, clinical signs, and mortality are recorded.
- Endpoint: The primary endpoint is the LC50 (median lethal concentration), which is the concentration estimated to cause mortality in 50% of the test animals.[11]



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Caption: Workflow for Acute Inhalation Toxicity Test (OECD 403).

Safe Handling and Personal Protective Equipment (PPE)

Given the identified hazards, the following precautions should be taken when handling **2-(Perfluorodecyl)ethyl acrylate**:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.

- **Hand Protection:** Wear compatible, chemical-resistant gloves. Due to the lack of specific testing, it is advisable to consult the glove manufacturer's resistance data for fluorinated compounds and acrylates.
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If ventilation is inadequate or if working with aerosols, use a NIOSH-approved respirator with an appropriate cartridge.

First Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Disposal

- **Accidental Release:** Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Wear appropriate personal protective equipment. Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal. Do not allow the substance to enter drains or waterways.
- **Disposal:** Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.

Conclusion

2-(Perfluorodecyl)ethyl acrylate is a chemical that requires careful handling due to its classification as a skin, eye, and respiratory irritant, as well as its potential for long-term aquatic toxicity. The significant lack of specific toxicological data for this compound necessitates a cautious approach, assuming a hazard profile similar to other fluorinated acrylates. Adherence to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment, is essential to minimize exposure and ensure a safe working environment for all personnel. Further research is needed to fully characterize the toxicological profile of this compound.

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